

Summary of Accuracy Recovery Studies for Cefetamet Pivoxil

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Compound Focus: Cefetamet Pivoxil Hydrochloride

CAS No.: 111696-23-2

Cat. No.: S001783

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Analytical Method	Spiked Concentration (µg/mL)	Recovery Percentage (%)	Precision (% RSD)	Reference
Difference Spectrophotometry [1]	2 (on 10 µg/mL base)	99.05 ± 0.42	< 1%	[1]
	3 (on 10 µg/mL base)	99.46 ± 0.33	< 1%	
	4 (on 10 µg/mL base)	100.12 ± 0.42	< 1%	
	2 (on 30 µg/mL base)	100.32 ± 0.52	< 1%	
	3 (on 30 µg/mL base)	99.76 ± 0.34	< 1%	
	4 (on 30 µg/mL base)	99.28 ± 0.36	< 1%	
	HPLC Method [2] [3]	Information not specified in detail	100.09% (overall accuracy)	0.03% to 1.76% (overall precision)

Detailed Experimental Protocols

Here are the detailed methodologies for the key experiments cited in the table.

Difference Spectrophotometry Method [1]

This method estimates the drug by measuring the absorbance difference between solutions in acidic and basic states.

- **Sample Preparation:**
 - **Stock Solution:** Prepare a 1 mg/mL solution of **Cefetamet Pivoxil hydrochloride** in methanol.
 - **Standard Solutions:** Dilute aliquots of the stock solution with **0.1N HCl** in one set and with **0.1N NaOH** in another.
 - **Measurement:** Obtain the difference spectrum by using the acidic solution as a blank and the basic solution as the sample, scanning from 200 to 400 nm. The key wavelengths are **221 nm (peak)** and **275 nm (trough)**.
- **Accuracy & Recovery Procedure:**
 - Take a pre-analyzed tablet sample solution with a known concentration (e.g., 10 µg/mL).
 - Spike it with known quantities of the standard drug solution (e.g., 2, 3, and 4 µg/mL).
 - Process and analyze the spiked samples using the method described above.
 - The percentage recovery is calculated by comparing the found concentration to the total theoretical concentration.

HPLC Method [2] [3]

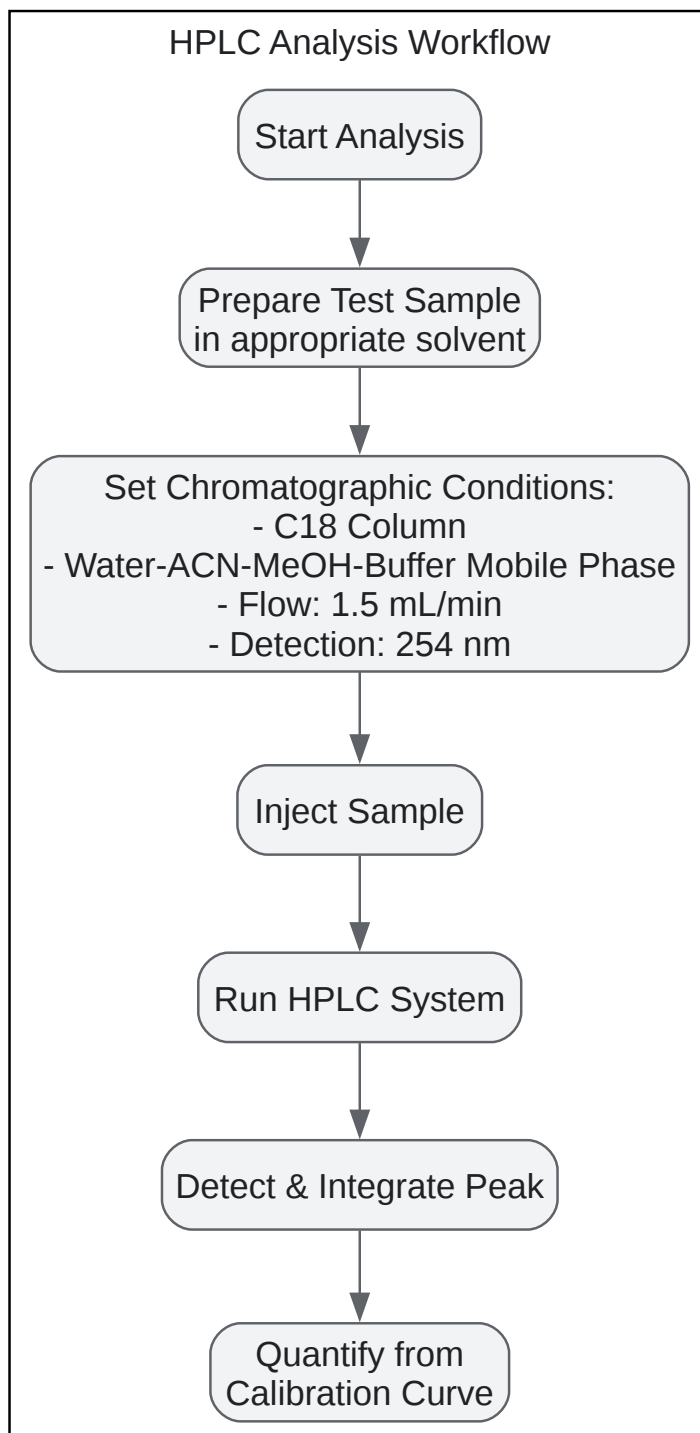
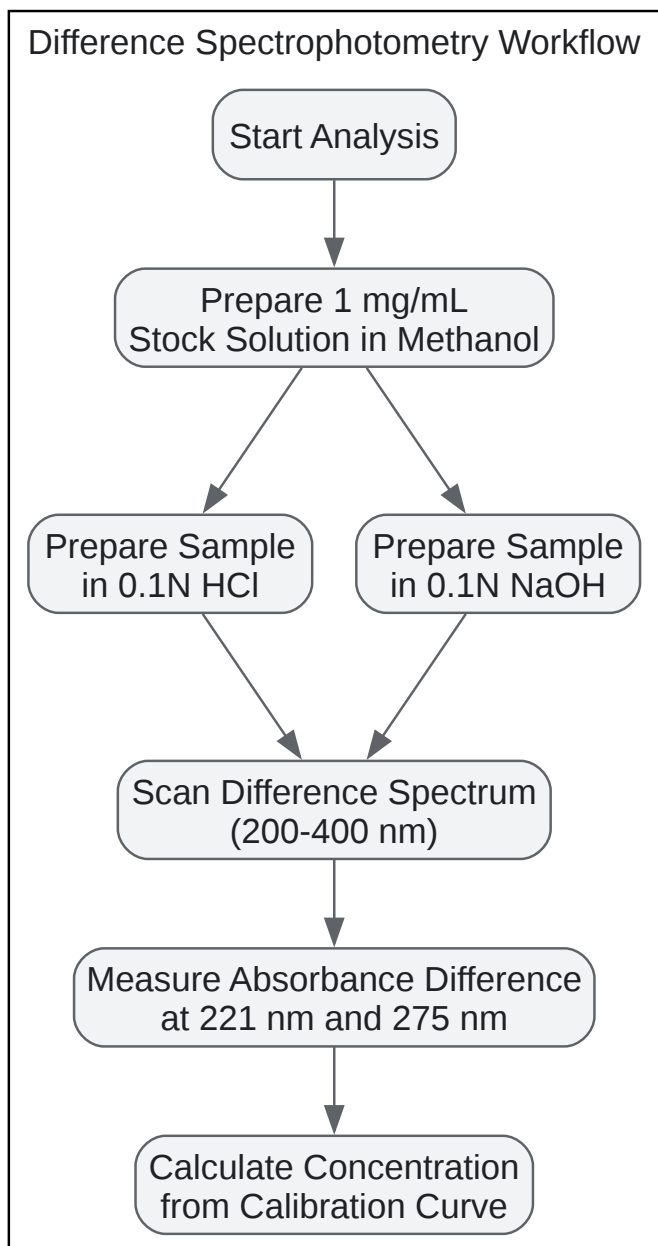
This method uses High-Performance Liquid Chromatography for quantification and was validated for analyzing drug substance and powder for oral suspension.

- **Chromatographic Conditions:**
 - **Column:** C18 absorbosphere column (150 x 4.6 mm i.d., 5 µm particle size).
 - **Mobile Phase:** Water-Acetonitrile-Methanol-Phosphate buffer, pH 3.5 (50:35:10:5, v/v).
 - **Flow Rate:** 1.5 mL/min.
 - **Detection:** UV detection at 254 nm.
- **Validation & Accuracy:**
 - The method was validated for parameters including accuracy, precision, specificity, and linearity.
 - The overall accuracy was reported as **100.09%**, indicating excellent recovery.

- The precision, reported as Relative Standard Deviation (RSD), ranged from **0.03% to 1.76%**, demonstrating high reproducibility.

Workflow of Analytical Methods

The following diagrams illustrate the procedural steps for the two analytical methods.



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References

1. Spectrophotometric Determination of Cefetamet Pivoxil ... [pmc.ncbi.nlm.nih.gov]
2. LC method for the analysis of cefetamet pivoxil ... [sciencedirect.com]
3. LC method for the analysis of cefetamet pivoxil ... [pubmed.ncbi.nlm.nih.gov]

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